Application Note: 3-Acetoxy-3',4',5'-trifluorobenzophenone in Photopolymerization

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Compound of Interest

Compound Name:	*3-Acetoxy-3',4',5'-trifluorobenzophenone*
CAS No.:	*890099-23-7*
Cat. No.:	*B1324011*

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Executive Summary

Molecule: **3-Acetoxy-3',4',5'-trifluorobenzophenone** (3-Ac-TFBP) Class: Fluorinated Type II Photoinitiator (Hydrogen Abstraction) CAS: 890099-23-7 (Generic/Analogous) Primary Application: Surface-active UV curing, oxygen-inhibition resistant coatings, and low-migration photopolymers.

This guide details the utilization of **3-Acetoxy-3',4',5'-trifluorobenzophenone** as a specialized photoinitiator (PI) for radical photopolymerization. Unlike standard benzophenone, the incorporation of a trifluorinated ring imparts unique surface-seeking properties (surface segregation), while the acetoxy moiety enhances solubility in polar acrylate matrices. This molecule is particularly valuable in thin-film applications where oxygen inhibition is a critical failure mode.

Scientific Mechanism & Rationale

Mechanism of Action: Type II Initiation

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3-Ac-TFBP functions as a Type II photoinitiator. Unlike Type I initiators (e.g., hydroxyacetophenones) that undergo unimolecular bond cleavage, 3-Ac-TFBP requires a co-initiator (hydrogen donor) to generate radicals.

- Excitation: Upon UV irradiation (typically 250–370 nm), the benzophenone moiety absorbs a photon, transitioning from the ground singlet state (

) to an excited singlet state (

).
- Intersystem Crossing (ISC): Rapid ISC converts the

  state to the long-lived triplet state (

). The presence of heavy fluorine atoms facilitates this spin-orbit coupling.
- H-Abstraction: The triplet carbonyl reacts with a hydrogen donor (typically a tertiary amine or ether) to form an exciplex.
- Radical Generation: The PI abstracts a hydrogen, forming a ketyl radical (inactive/terminator) and an

  -aminoalkyl radical (active initiator).

The Fluorine Effect (Surface Segregation)

The 3',4',5'-trifluoro motif lowers the surface energy of the molecule. In a coating formulation, thermodynamic forces drive the PI toward the air-interface to minimize the system's total free energy.

- Benefit: Higher PI concentration at the surface combats oxygen inhibition (where

  quenches radicals) without requiring excessive bulk PI loading.

Pathway Visualization

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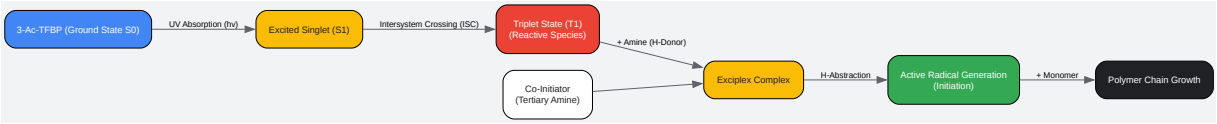

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Figure 1: Type II Radical Generation Pathway for 3-Ac-TFBP.

Key Properties & Solubility

Property	Value / Description	Significance
Appearance	Off-white to pale yellow crystalline solid	Indicates high purity; yellowing is minimal compared to thioxanthones.
Absorption Max ( )	~255 nm ( ), ~330-345 nm ( )	Matches standard Hg-arc lamps and 365 nm LEDs.
Solubility (Good)	Acetone, MEK, Ethyl Acetate, HDDA	Acetoxy group improves compatibility with polar acrylates.
Solubility (Poor)	Water, Hexane	Requires organic co-solvents if used in aqueous dispersions.
Melting Point	~80–100 °C (Derivative dependent)	Solid handling; can be melt-blended in some hot-melt adhesives.

Experimental Protocol: Low-Migration Coating

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Objective: Formulate and cure a UV-stable coating demonstrating surface hardness and solvent resistance.

Materials

- Photoinitiator: **3-Acetoxy-3',4',5'-trifluorobenzophenone** (2.0 wt%)
- Co-Initiator: EDB (Ethyl-4-(dimethylamino)benzoate) or MDEA (N-Methyldiethanolamine) (3.0 wt%)
- Monomer Base: TMPTA (Trimethylolpropane triacrylate) (45 wt%)
- Oligomer: Aliphatic Urethane Acrylate (50 wt%)
- Solvent (Optional): Methyl Ethyl Ketone (MEK) for viscosity adjustment.

Formulation Steps

- Dissolution: In an amber glass vial, dissolve the 3-Ac-TFBP in the monomer blend. If dissolution is slow, heat gently to 40°C while stirring. Do not exceed 60°C to prevent thermal polymerization.
- Synergist Addition: Add the amine co-initiator (EDB) only after the PI is fully dissolved. Stir for 10 minutes.
- Degassing: Sonicate the mixture for 5 minutes to remove trapped air bubbles which act as oxygen reservoirs.

Coating & Curing[1][2][3]

- Application: Using a wire-wound bar coater (e.g., #10 bar), apply a 25

  m wet film onto a glass or PET substrate.
- Surface Equilibration (Critical): Allow the film to sit for 30–60 seconds before curing. This allows the fluorinated PI to migrate to the air-interface.
- UV Exposure:

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- Source: Medium-pressure Mercury Arc Lamp or 365 nm LED.
- Dose: 300–600 mJ/cm².
- Atmosphere: Ambient air (The fluorinated PI mitigates oxygen inhibition).

Analysis Workflow

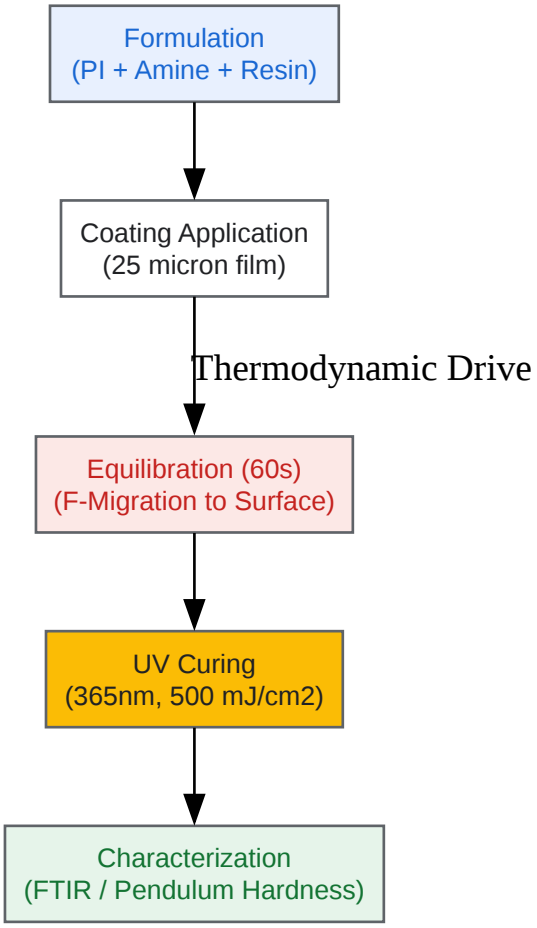

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Figure 2: Experimental Workflow emphasizing the surface equilibration step.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Surface Tackiness	Oxygen Inhibition	Increase amine co-initiator ratio (up to 2:1 vs PI). Increase UV intensity.[1]
Yellowing	Amine Oxidation	Switch to a non-yellowing amine (e.g., acrylated amine) or reduce amine concentration.
Haze/Phase Separation	Solubility Limit	The acetoxy group aids solubility, but if haze occurs, switch to a more polar monomer (e.g., HDDA) or predissolve PI in acetone.
Low Cure Speed	Spectral Mismatch	Ensure UV source emits strongly in the 320–360 nm range. LEDs at 395 nm may be too red-shifted for this PI.

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